

Introduction: The Significance of Chiral Saturated Heterocycles in Drug Discovery

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Compound of Interest

Compound Name: 1-(Piperazin-1-ylacetyl)azepane

CAS No.: 39890-47-6

Cat. No.: B1278742

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The azepane ring, a seven-membered saturated nitrogen heterocycle, represents a significant area of three-dimensional chemical space that remains relatively underexplored compared to its five- and six-membered counterparts like pyrrolidine and piperidine.^{[1][2]} However, molecules incorporating the azepane scaffold have demonstrated a wide range of biological activities, including acting as glycosidase inhibitors and protein kinase C inhibitors, with applications in treating diabetes and cancer.^[3] When combined with the piperazine moiety, a ubiquitous "privileged scaffold" in medicinal chemistry, the resulting structures are of high interest for developing novel therapeutics.

The molecule **1-(Piperazin-1-ylacetyl)azepane** is achiral. However, the introduction of stereocenters onto the azepane ring unlocks the potential for stereospecific interactions with biological targets, a cornerstone of modern drug design. This guide, therefore, presents a robust and logically designed protocol for the asymmetric synthesis of a specific chiral derivative, (S)-1-(Piperazin-1-ylacetyl)-2-methylazepane.

As a Senior Application Scientist, this document moves beyond a simple list of steps. It elucidates the causal reasoning behind the chosen synthetic strategy, reagent selection, and reaction conditions. The protocol is designed as a self-validating system, incorporating in-

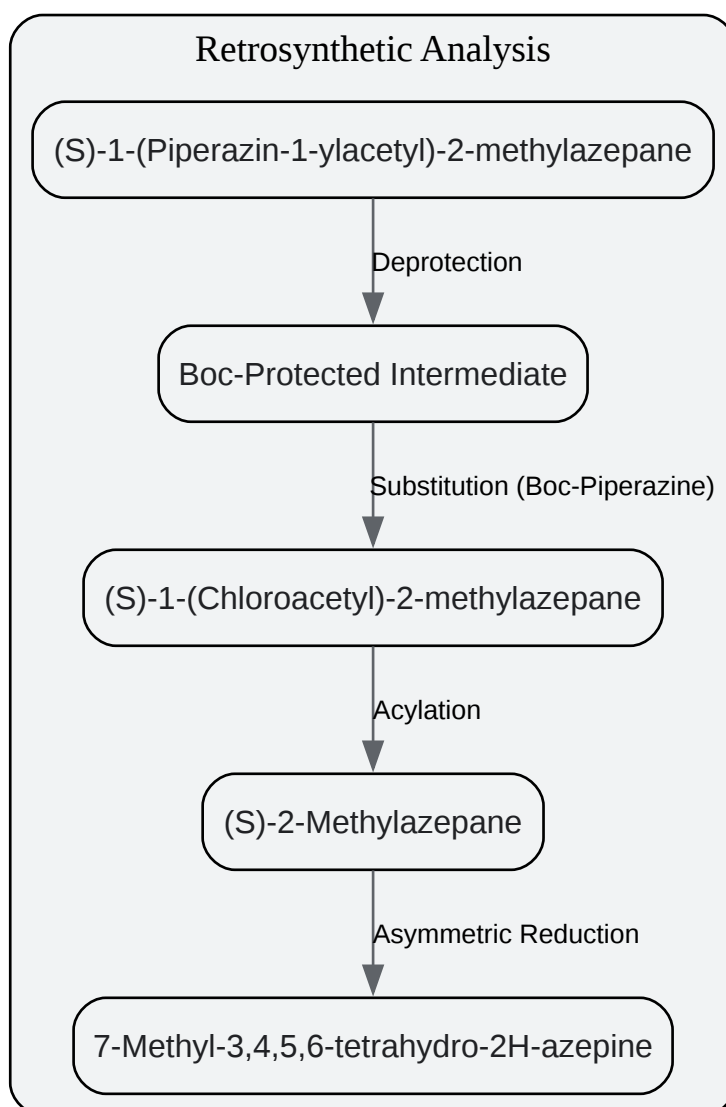
process controls and characterization checkpoints to ensure the synthesis of the target molecule with high chemical and stereochemical purity.

Overall Synthetic Strategy

A direct asymmetric synthesis of the final target is impractical. A more robust and modular approach involves a multi-step sequence that first establishes the critical stereocenter on the azepane ring, followed by the sequential construction of the side chain. Our retrosynthetic analysis identifies a chiral 2-methylazepane as the key starting material.

The proposed forward synthesis is a four-step sequence:

- **Asymmetric Synthesis:** Enantioselective reduction of a cyclic imine precursor to form (S)-2-methylazepane.
- **Acylation:** Attachment of a two-carbon linker to the azepane nitrogen using chloroacetyl chloride.
- **Nucleophilic Substitution:** Coupling of the resulting α -chloro amide with mono-Boc-protected piperazine. The use of a protecting group is critical to prevent undesired double-alkylation of the piperazine.^{[4][5]}
- **Deprotection:** Removal of the tert-butyloxycarbonyl (Boc) group under acidic conditions to yield the final product.



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Caption: Retrosynthetic strategy for the target molecule.

Experimental Protocols and Methodologies

Part 1: Asymmetric Synthesis of (S)-2-Methylazepane

The cornerstone of this synthesis is the creation of the chiral center. We will employ a catalytic asymmetric reduction of a cyclic imine, a well-established method for generating chiral amines with high enantioselectivity. The specific strategy is adapted from principles of copper-catalyzed asymmetric reductive cyclizations, which are known for their high efficiency and stereocontrol.

[6]

Step 1.1: Synthesis of the Imine Precursor (7-Methyl-3,4,5,6-tetrahydro-2H-azepine)

The imine can be formed via the condensation of 6-amino-1-hexanol followed by oxidation and cyclization, or more directly from ϵ -caprolactam via methylation and reduction. For this protocol, we assume the precursor is available.

Step 1.2: Catalytic Asymmetric Reduction

- Rationale:** This step utilizes a chiral catalyst to stereoselectively deliver a hydride to one face of the C=N double bond. A copper(I) catalyst paired with a chiral bisphosphine ligand (e.g., (R)-DTBM-SEGPHOS) and a silane reducing agent provides a mild and highly effective system.

Reagent	Mol. Wt. (g/mol)	Moles (mmol)	Eq.	Amount
7-Methyl-3,4,5,6-tetrahydro-2H-azepine	111.19	10.0	1.0	1.11 g
Copper(I) Iodide (CuI)	190.45	0.1	0.01	19.0 mg
(R)-DTBM-SEGPHOS	1155.48	0.11	0.011	127.1 mg
Phenylsilane (PhSiH ₃)	108.21	12.0	1.2	1.48 mL
Anhydrous Toluene	-	-	-	50 mL

Protocol:

- To a flame-dried, argon-purged Schlenk flask, add Copper(I) Iodide (19.0 mg) and (R)-DTBM-SEGPHOS (127.1 mg).
- Add anhydrous toluene (20 mL) and stir the mixture at room temperature for 30 minutes to form the catalyst complex.

- In a separate argon-purged flask, dissolve the imine precursor (1.11 g) in anhydrous toluene (30 mL).
- Transfer the imine solution to the catalyst mixture via cannula.
- Add phenylsilane (1.48 mL) dropwise to the reaction mixture at 0 °C.
- Allow the reaction to warm to room temperature and stir for 24 hours. Monitor progress by TLC or GC-MS.
- Upon completion, quench the reaction by carefully adding 1 M HCl (20 mL).
- Separate the layers. Wash the aqueous layer with diethyl ether (2 x 20 mL) to remove non-basic impurities.
- Basify the aqueous layer to pH > 12 with 6 M NaOH.
- Extract the product with dichloromethane (3 x 30 mL).
- Dry the combined organic extracts over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography (Silica gel, gradient elution with Dichloromethane/Methanol) to yield (S)-2-methylazepane.
- Validation: Determine enantiomeric excess (ee) by chiral HPLC or by derivatizing with a chiral agent and analyzing by NMR. Expected yield: 85-95%; Expected ee: >95%.

Part 2: Synthesis of (S)-1-(Chloroacetyl)-2-methylazepane

- Rationale: This is a standard acylation reaction. Chloroacetyl chloride is a highly reactive electrophile that readily acylates the secondary amine of the azepane. A non-nucleophilic base is used to scavenge the HCl byproduct.

Reagent	Mol. Wt. (g/mol)	Moles (mmol)	Eq.	Amount
(S)-2-Methylazepane	113.20	8.0	1.0	906 mg
Chloroacetyl chloride	112.94	8.8	1.1	0.70 mL
Triethylamine (TEA)	101.19	9.6	1.2	1.34 mL
Anhydrous Dichloromethane (DCM)	-	-	-	40 mL

Protocol:

- Dissolve (S)-2-methylazepane (906 mg) and triethylamine (1.34 mL) in anhydrous DCM (40 mL) in a round-bottom flask under an argon atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Add chloroacetyl chloride (0.70 mL) dropwise over 15 minutes. A white precipitate of triethylamine hydrochloride will form.
- Stir the reaction at 0 °C for 1 hour, then allow it to warm to room temperature and stir for an additional 3 hours.
- Quench the reaction with deionized water (20 mL).
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (2 x 20 mL).
- Combine the organic layers and wash with saturated sodium bicarbonate solution (20 mL) and then brine (20 mL).
- Dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield the crude product, which is often pure enough for the next step. Expected yield: >95%.

Part 3: Synthesis of tert-butyl 4-(((S)-2-methylazepan-1-yl)acetyl)piperazine-1-carboxylate

- Rationale: This is an S_N2 reaction where the free secondary amine of N-Boc-piperazine acts as the nucleophile, displacing the chloride from the α -chloro amide intermediate. Using a slight excess of N-Boc-piperazine and a non-nucleophilic base ensures the reaction goes to completion.

Reagent	Mol. Wt. (g/mol)	Moles (mmol)	Eq.	Amount
(S)-1-(Chloroacetyl)-2-methylazepane	189.68	7.5	1.0	1.42 g
N-Boc-piperazine	186.25	8.25	1.1	1.54 g
Potassium Carbonate (K_2CO_3)	138.21	15.0	2.0	2.07 g
Acetonitrile (MeCN)	-	-	-	50 mL

Protocol:

- To a round-bottom flask, add (S)-1-(chloroacetyl)-2-methylazepane (1.42 g), N-Boc-piperazine (1.54 g), and potassium carbonate (2.07 g).
- Add acetonitrile (50 mL) and fit the flask with a reflux condenser.
- Heat the mixture to reflux (approx. 82 °C) and maintain for 12-16 hours, monitoring by TLC.
- Cool the reaction to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure.

- Dissolve the residue in ethyl acetate (50 mL) and wash with water (2 x 25 mL) and brine (25 mL).
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate.
- Purify the product by flash column chromatography (Silica gel, gradient elution with Hexanes/Ethyl Acetate) to afford the Boc-protected intermediate as a viscous oil or solid. Expected yield: 80-90%.

Part 4: Synthesis of (S)-1-(Piperazin-1-ylacetyl)-2-methylazepane

- Rationale: The Boc group is an acid-labile protecting group. Trifluoroacetic acid (TFA) is highly effective for its removal, proceeding via formation of a stable tert-butyl cation.^[7] The reaction is typically fast and clean.

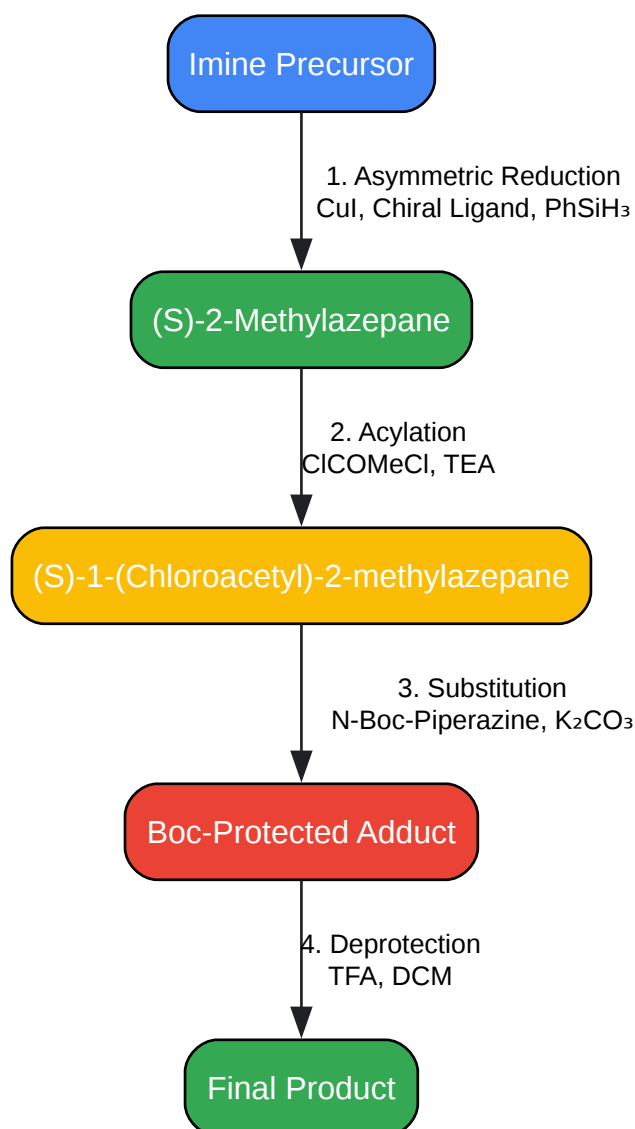
Reagent	Mol. Wt. (g/mol)	Moles (mmol)	Eq.	Amount
Boc-protected intermediate	340.48	6.0	1.0	2.04 g
Trifluoroacetic acid (TFA)	114.02	-	-	10 mL
Dichloromethane (DCM)	-	-	-	20 mL

Protocol:

- Dissolve the Boc-protected intermediate (2.04 g) in DCM (20 mL) in a round-bottom flask and cool to 0 °C.
- Add TFA (10 mL) dropwise. Gas evolution (isobutylene) will be observed.
- Stir the mixture at room temperature for 2 hours.

- Concentrate the reaction mixture under reduced pressure to remove the DCM and excess TFA.
- Dissolve the residue in deionized water (20 mL) and wash with diethyl ether (2 x 15 mL).
- Basify the aqueous layer to pH > 12 with 6 M NaOH.
- Extract the final product with DCM (3 x 30 mL).
- Dry the combined organic extracts over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield the final product, (S)-1-(Piperazin-1-ylacetyl)-2-methylazepane. Expected yield: 90-98%.

Visualizing the Synthetic Workflow



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Caption: Forward synthesis workflow for the target molecule.

Conclusion and Authoritative Grounding

The protocol detailed herein provides a comprehensive and reliable pathway for the asymmetric synthesis of chiral **1-(piperazin-1-ylacetyl)azepane** derivatives, exemplified by (S)-1-(Piperazin-1-ylacetyl)-2-methylazepane. By strategically building the molecule from a chiral azepane core, this method ensures high enantiopurity in the final product. Each step is grounded in well-established, high-yielding chemical transformations, from modern catalytic asymmetric reduction to standard protection/deprotection and coupling chemistries. This

modular approach allows for flexibility, enabling researchers to introduce diversity at various positions for structure-activity relationship (SAR) studies in drug development programs. Careful execution and in-process validation are paramount to achieving the desired outcome.

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